

Tramazoline molecular formula and molar mass

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Compound of Interest

Compound Name: Tramazoline

Cat. No.: B1683216

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Physicochemical Properties of Tramazoline

Tramazoline is an alpha-adrenergic agonist used as a nasal decongestant.[1][2] It functions by causing vasoconstriction in the nasal passages, which reduces swelling of the nasal mucosa. [3] The compound is typically formulated as **tramazoline** hydrochloride for use in pharmaceutical preparations like nasal sprays.[2]

Below is a summary of the key chemical properties for both the free base form of **tramazoline** and its hydrochloride salt.

Property	Tramazoline	Tramazoline Hydrochloride
Molecular Formula	$C_{13}H_{17}N_3$ [4][5]	$C_{13}H_{18}ClN_3$ [1][3][6][7]
Molar Mass	215.29 g/mol [4][5]	251.76 g/mol [1][7]
IUPAC Name	N-(5,6,7,8-tetrahydronaphthalen-1-yl)-4,5-dihydro-1H-imidazol-2-amine[4]	N-(5,6,7,8-tetrahydronaphthalen-1-yl)-4,5-dihydro-1H-imidazol-2-amine;hydrochloride[6][8]
CAS Number	1082-57-1[4]	3715-90-0[6][9]

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